

Yunnandaphninine G CAS number and molecular formula

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Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B12433089

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Yunnandaphninine G: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Yunnandaphninine G**, a C30 Daphniphyllum alkaloid. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, isolation, and potential biological significance.

Core Data

Yunnandaphninine G is a natural product isolated from the leaves and stems of *Daphniphyllum yunnanense*. Its fundamental chemical identifiers are summarized below.

Parameter	Value	Reference
CAS Number	1042143-83-8	[1] [2]
Molecular Formula	C30H47NO3	[2]
Source Organism	<i>Daphniphyllum yunnanense</i>	[1]

Physicochemical Properties and Spectroscopic Data

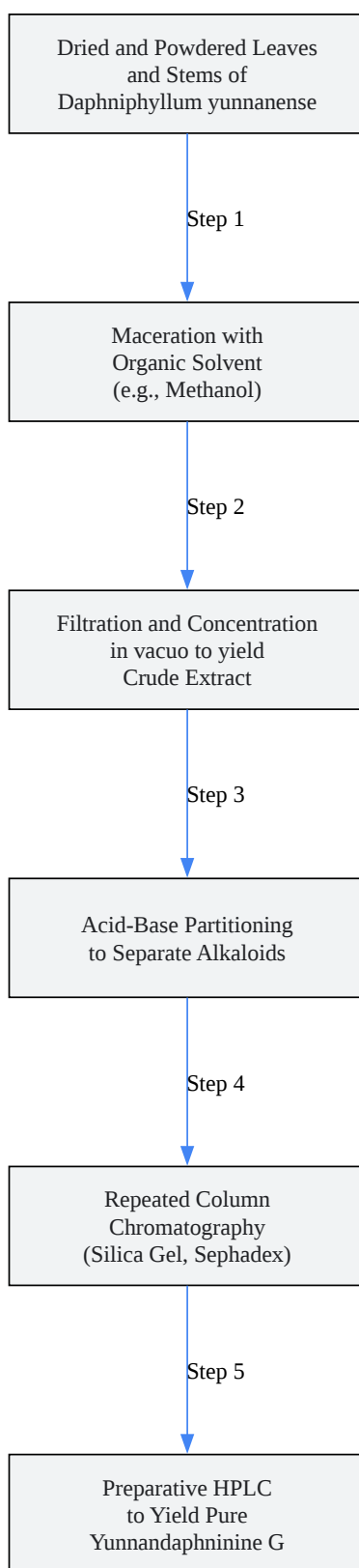
Detailed experimental data for **Yunnandaphninine G** is primarily available in the original publication of its discovery. While the full text of this publication is not publicly accessible, this guide compiles the key information cited in abstracts and chemical databases. The structure of **Yunnandaphninine G** was elucidated using spectroscopic methods.

Further detailed spectroscopic data (^1H -NMR, ^{13}C -NMR, IR, MS) would be found in the primary literature: Di, Y., et al. (2008). Yunnandaphninines F and G, new C30 alkaloids from *Daphniphyllum yunnanense*. *Helvetica Chimica Acta*, 91(5), 838-843.

Experimental Protocols

Isolation of **Yunnandaphninine G**

The following is a generalized protocol for the isolation of *Daphniphyllum* alkaloids from *Daphniphyllum yunnanense*, based on typical methods reported for this class of compounds. The specific details for **Yunnandaphninine G** would be outlined in the primary literature.

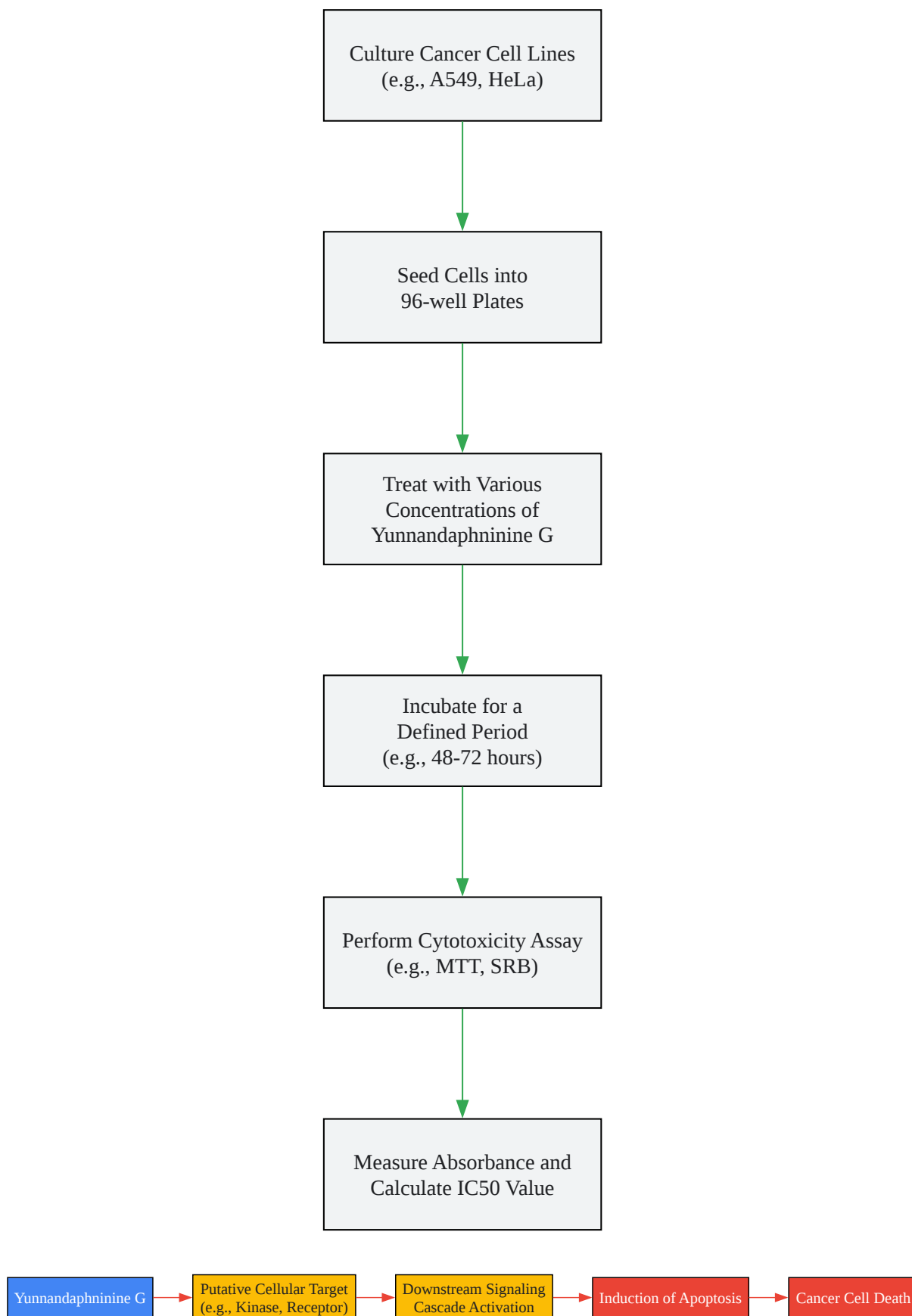


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Figure 1. Generalized workflow for the isolation of **Yunnandaphninine G**.

Biological Activity Evaluation

While no specific biological activity has been reported for **Yunnandaphninine G**, related Daphniphyllum alkaloids isolated from the same plant, such as Daphniyunnine D, have demonstrated cytotoxic effects against P-388 and A-549 tumor cell lines.^[3] A general protocol for assessing the cytotoxicity of a novel compound is provided below.



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References

- 1. Publications----Kunming Institute of Botany,CAS [groups.english.kib.cas.cn]
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